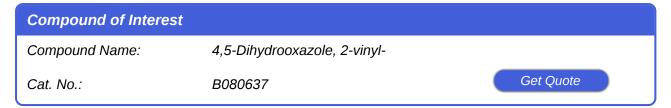


Technical Guide: 2-vinyl-4,5-dihydrooxazole (CAS 13670-33-2)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-vinyl-4,5-dihydrooxazole, also known as 2-vinyl-2-oxazoline, is a heterocyclic compound with the CAS number 13670-33-2.[1] Its structure, featuring a vinyl group attached to a dihydrooxazole ring, makes it a valuable building block in organic synthesis and polymer chemistry. The dihydrooxazole moiety is present in various biologically active molecules, suggesting potential applications in drug discovery and development. This guide provides a comprehensive overview of the available technical data, synthetic approaches, reactivity, and potential biological significance of this compound.

Physicochemical and Spectroscopic Data

Quantitative data for 2-vinyl-4,5-dihydrooxazole is primarily based on computational models, with limited experimentally determined values available in public literature.

Table 1: Physicochemical Properties



Property	Value	Source
Molecular Formula	C ₅ H ₇ NO	PubChem[2]
Molecular Weight	97.12 g/mol	PubChem[2]
IUPAC Name	2-ethenyl-4,5-dihydro-1,3- oxazole	PubChem[2]
Canonical SMILES	C=CC1=NCCO1	PubChem[2]
InChI Key	BQBSIHIZDSHADD- UHFFFAOYSA-N	PubChem[2]
Boiling Point	Not available	
Melting Point	Not available	_
Density	Not available	_
Calculated LogP	0.4	PubChem[2]

Table 2: Spectroscopic Data

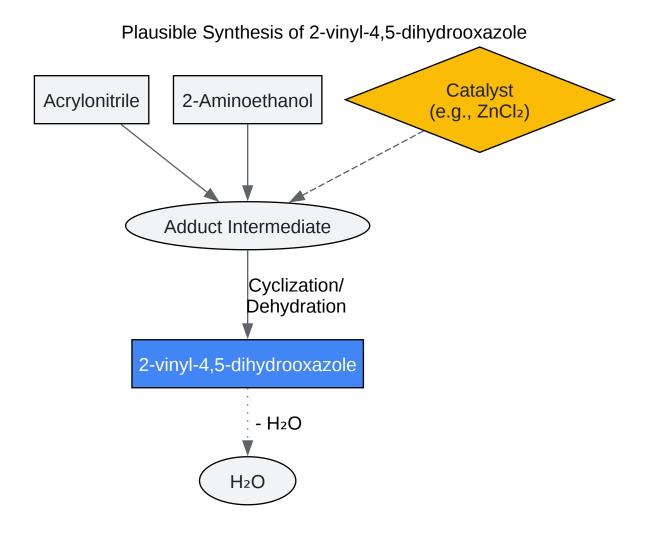


Spectroscopy	Data Highlights	Source
¹ H-NMR	Expected signals for vinyl protons (δ 5.0-6.5 ppm) and dihydrooxazole ring protons (δ 3.5-4.5 ppm). Specific experimental data is not readily available.	General NMR knowledge
¹³ C-NMR	Expected signals for vinyl carbons (δ 110-140 ppm) and dihydrooxazole ring carbons (δ 50-70 ppm), as well as the imine carbon (δ ~165 ppm).	General NMR knowledge
Infrared (IR)	Expected characteristic peaks for C=C stretching (vinyl) around 1640 cm ⁻¹ , C=N stretching (imine) around 1650-1680 cm ⁻¹ , and C-O stretching around 1000-1300 cm ⁻¹ .	General IR knowledge
Mass Spec (GC-MS)	Molecular ion peak (M+) expected at m/z = 97. Fragmentation pattern would likely involve loss of the vinyl group.	PubChem[2]

Synthesis and Reactivity Synthetic Approaches

While a specific, detailed experimental protocol for the synthesis of 2-vinyl-4,5-dihydrooxazole is not widely published, a general and plausible method involves the cyclization of a suitable precursor. One common method for synthesizing 2-substituted-4,5-dihydrooxazoles is the reaction of a nitrile with an aminoalcohol, often promoted by a catalyst. For 2-vinyl-4,5-dihydrooxazole, this would involve the reaction of acrylonitrile with 2-aminoethanol.





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Caption: Plausible synthetic route to 2-vinyl-4,5-dihydrooxazole.

Reactivity

The reactivity of 2-vinyl-4,5-dihydrooxazole is characterized by the functionalities of the vinyl group and the dihydrooxazole ring.

 Polymerization: The vinyl group can undergo radical or cationic polymerization to form poly(2-vinyl-4,5-dihydrooxazole). This polymer would feature pendant dihydrooxazole rings, which could be further functionalized. Poly(2-isopropenyl-2-oxazoline), a related polymer, has been explored for biomedical applications due to its biocompatibility and immunomodulatory properties.[3]



 Reactions of the Dihydrooxazole Ring: The dihydrooxazole ring can participate in various reactions. For instance, it can undergo acid-catalyzed hydrolysis to yield an N-(2hydroxyethyl)amide. The nitrogen atom can also act as a nucleophile.

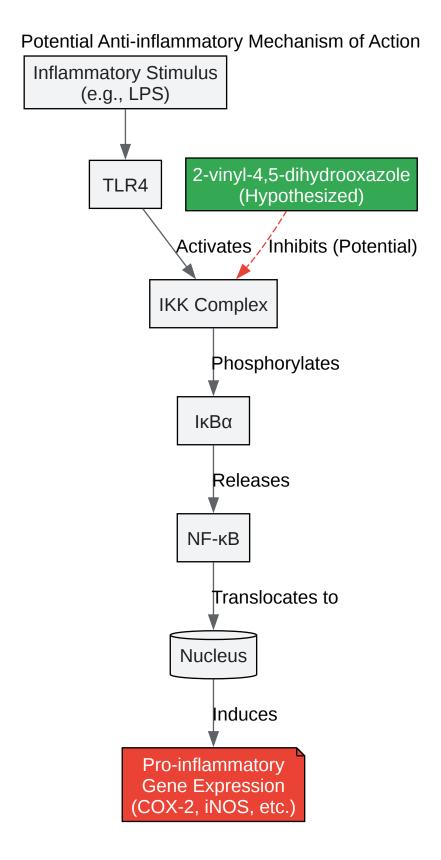
Potential Applications in Drug Development

While there is limited research on the specific biological activities of 2-vinyl-4,5-dihydrooxazole, the broader class of oxazole and dihydrooxazole derivatives has shown promise in several therapeutic areas.

Anti-inflammatory Activity

Several studies have demonstrated the anti-inflammatory properties of various oxazole and isoxazoline derivatives.[4][5][6][7] The proposed mechanisms often involve the inhibition of key inflammatory mediators. For instance, some isoxazoline derivatives have been shown to exhibit potent and selective inhibitory activity on cyclooxygenase-2 (COX-2).[5] Inhibition of the NF-kB signaling pathway is another potential mechanism by which small molecules can exert anti-inflammatory effects.





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References

- 1. Cas 13670-33-2,4,5-Dihydrooxazole, 2-vinyl- | lookchem [lookchem.com]
- 2. 4,5-Dihydrooxazole, 2-vinyl- | C5H7NO | CID 548911 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. jddtonline.info [jddtonline.info]
- 5. Evaluation of anti-inflammatory activity and molecular docking study of new aza-bicyclic isoxazoline acylhydrazone derivatives PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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